

Key Differences Between Silanols and Siloxanes: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Tris(tert-butoxy)silanol*

Cat. No.: B099459

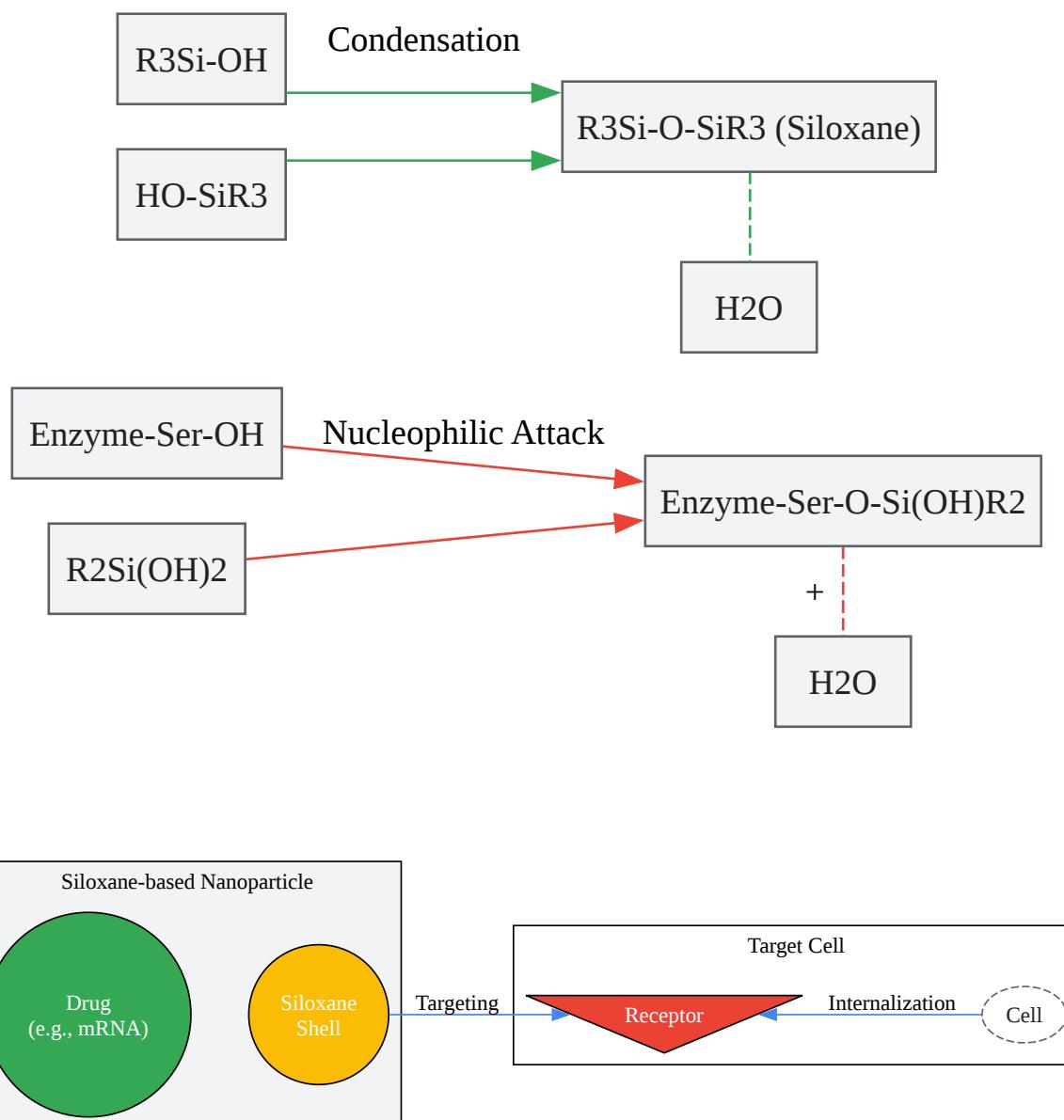
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental differences between silanols and siloxanes, two key classes of organosilicon compounds. With a focus on their chemical structure, properties, reactivity, and applications in research and drug development, this document aims to serve as a valuable resource for professionals in the scientific community.

Core Chemical Structures

The foundational difference between silanols and siloxanes lies in their core chemical structure. Silanols are characterized by the presence of at least one hydroxyl (-OH) group directly bonded to a silicon atom (Si-OH). They are analogous to alcohols in organic chemistry. Siloxanes, on the other hand, feature a repeating silicon-oxygen backbone (Si-O-Si). These are analogous to ethers in organic chemistry.

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